

physical and chemical properties of eriodictyol chalcone

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Compound of Interest

Compound Name: *Eriodictyol chalcone*

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Eriodictyol Chalcone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eriodictyol chalcone, a naturally occurring open-chain flavonoid, is a precursor to the flavanone eriodictyol. It is found in various plants, including tomatoes.[1][2] This technical guide provides an in-depth overview of the physical and chemical properties of **eriodictyol chalcone**, along with its biological activities and relevant experimental protocols. The information is tailored for researchers, scientists, and professionals involved in drug discovery and development.

Core Physical and Chemical Properties

Eriodictyol chalcone, with the IUPAC name (E)-3-(3,4-dihydroxyphenyl)-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one, is a polyphenolic compound belonging to the chalcone subclass of flavonoids.[3] Its structure features two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system.[2][4]

Physical Properties

The key physical characteristics of **eriodictyol chalcone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₂ O ₆	[3][5][6]
Molecular Weight	288.25 g/mol	[3][5][6]
Appearance	Powder	[7]
Melting Point	157-158 °C	[5]
Flash Point	328.2 °C	[5]
Density	1.584 g/cm ³	[5]
Solubility	Slightly soluble in water (1.2 g/L at 25 °C). Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	[5][7]

Chemical Properties

The chemical properties of **eriodictyol chalcone** are outlined in the following table.

Property	Description	Source
IUPAC Name	(E)-3-(3,4-dihydroxyphenyl)-1-(2,4,6-trihydroxyphenyl)prop-2-en-1-one	[3]
Synonyms	2',3,4,4',6'-pentahydroxychalcone	[3]
Chemical Class	Chalcone, Flavonoid, Polyphenol	[3][8]
Reactivity	As a chalcone, it can undergo isomerization to form the corresponding flavanone, eriodictyol. The presence of multiple hydroxyl groups makes it susceptible to oxidation.	[9]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **eriodictyol chalcone**.

Mass Spectrometry

Mass spectrometry data reveals the precise mass of the molecule and its fragments.

Ionization Mode	Precursor Ion (m/z)	Source
Positive [M+H] ⁺	289.0707	[3]
Negative [M-H] ⁻	287.0561	[3]

UV-Vis Spectroscopy

The ultraviolet-visible spectrum of chalcones is characterized by two main absorption bands.

Band	Wavelength Range (nm)	Transition
Band I	340-390	$n-\pi$
Band II	220-270	$\pi-\pi$

Note: For 2'-hydroxy chalcones like **eriodictyol chalcone**, these bands are typically observed between 345-435 nm and 220-280 nm, respectively.[\[10\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific NMR data for **eriodictyol chalcone** is not readily available in the provided search results, general chemical shifts for chalcone protons and carbons are known. The proton NMR spectrum would be expected to show signals for the aromatic protons on both rings and the vinylic protons of the α,β -unsaturated system. The carbon-13 NMR spectrum would show corresponding signals for the aromatic and vinylic carbons, as well as the carbonyl carbon.

Biological Activity and Signaling Pathways

Eriodictyol and its chalcone form exhibit a range of biological activities, making them of interest for therapeutic applications.

Antioxidant and Anti-inflammatory Properties

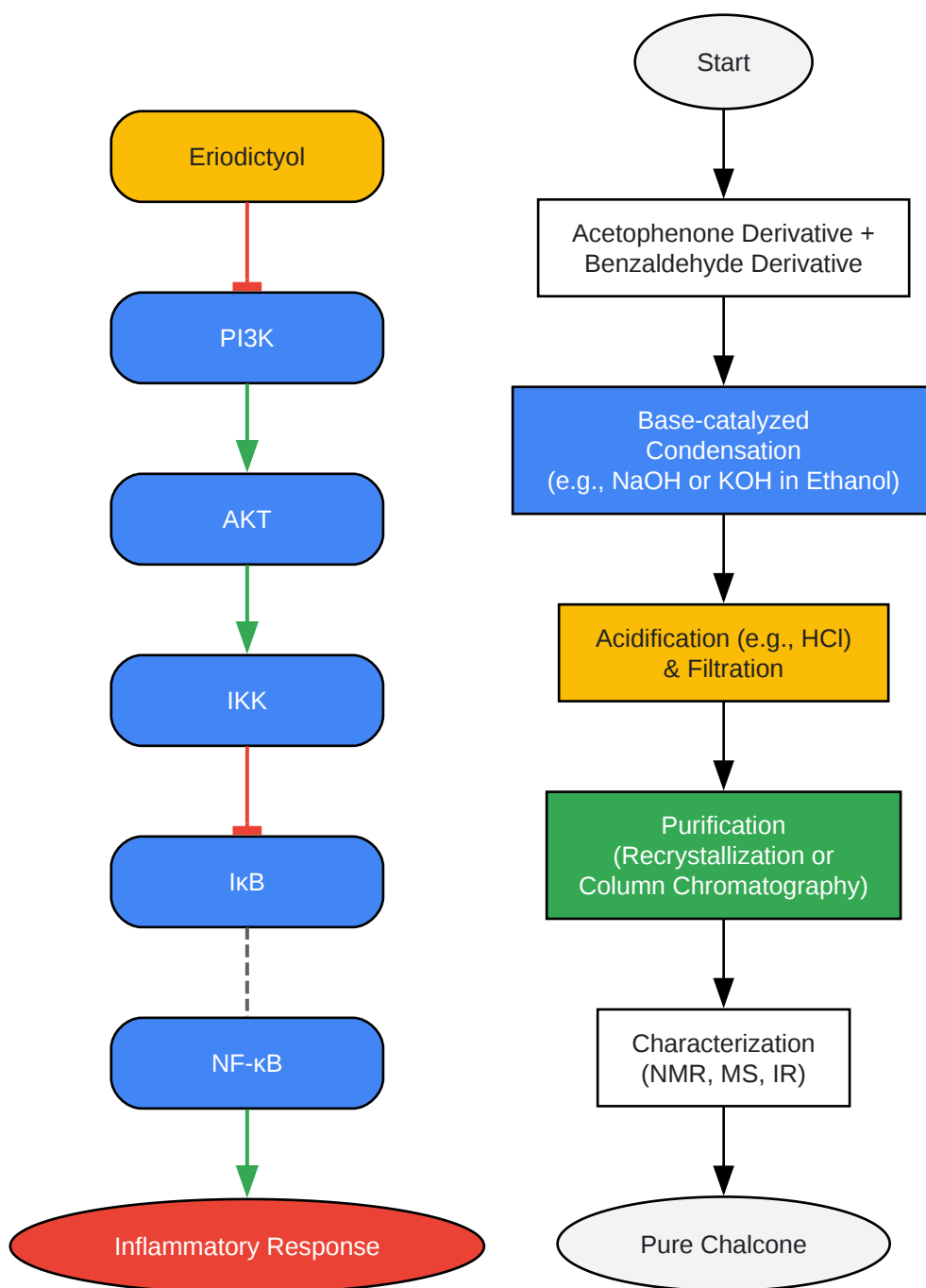
Eriodictyol has demonstrated potent antioxidant and anti-inflammatory effects.[\[11\]](#)[\[12\]](#) These properties are attributed to its ability to scavenge free radicals and modulate inflammatory signaling pathways.[\[11\]](#) Chalcones, in general, are recognized for their antioxidant capabilities.[\[13\]](#) The anti-inflammatory actions of eriodictyol may be mediated through the inhibition of the PI3K/AKT/NF κ B signaling pathway and the activation of the Nrf2/ARE pathway.[\[6\]](#)

Enzyme Inhibition

Eriodictyol chalcone has been shown to inhibit the activities of aromatase and 17 β -hydroxysteroid dehydrogenase (17 β -HSD), enzymes involved in steroid metabolism.[\[8\]](#)

Signaling Pathway Diagram

The following diagram illustrates the PI3K/AKT/NF κ B signaling pathway, a key target of eriodictyol's anti-inflammatory action.



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